

Application Notes and Protocols: 1,3-Dimethyl-5-nitroadamantane in Advanced Material Science

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Compound of Interest

Compound Name: 1,3-Dimethyl-5-nitroadamantane

CAS No.: 6588-68-7

Cat. No.: B196016

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Abstract

This document provides a comprehensive technical guide for researchers, scientists, and material development professionals on the potential applications of **1,3-Dimethyl-5-nitroadamantane** in material science. While direct, extensive research on this specific molecule is emerging, its unique structural and chemical attributes—derived from the rigid adamantane cage and the energetic nitro group—position it as a promising candidate for the development of next-generation materials. These application notes synthesize the known properties of adamantane derivatives and nitrated compounds to propose and detail protocols for the investigation of **1,3-Dimethyl-5-nitroadamantane** as a high-density energetic material and as a building block for thermally stable polymers.

Introduction: The Adamantane Cage as a Foundation for Advanced Materials

Adamantane (C₁₀H₁₆) is a tricyclic alkane and the simplest diamondoid, possessing a unique, rigid, and strain-free cage-like structure.^[1] This architecture imparts exceptional thermal stability, chemical resistance, and a high-density backbone to its derivatives.^[1] The

incorporation of functional groups onto the adamantane scaffold allows for the precise tuning of its properties, leading to applications in pharmaceuticals, polymers, and lubricants.[\[1\]](#)

In material science, adamantane derivatives are of significant interest for creating materials with enhanced performance characteristics. Halogenated adamantanes, for instance, are utilized as intermediates for polymers and energetic materials.[\[2\]](#) The inherent stability of the adamantane cage can be leveraged to create robust materials capable of withstanding extreme conditions.

The subject of this guide, **1,3-Dimethyl-5-nitroadamantane**, introduces an energetic nitro group (-NO₂) and two methyl (-CH₃) groups to the adamantane core. The nitro group is a well-known explosivesophore, a functional group that imparts energetic properties to a molecule. The methyl groups can influence the molecule's density, solubility, and sensitivity. This combination of a stable, dense hydrocarbon cage with an energetic functional group makes **1,3-Dimethyl-5-nitroadamantane** a compelling, albeit under-explored, candidate for advanced material applications.

Physicochemical Properties of 1,3-Dimethyl-5-nitroadamantane

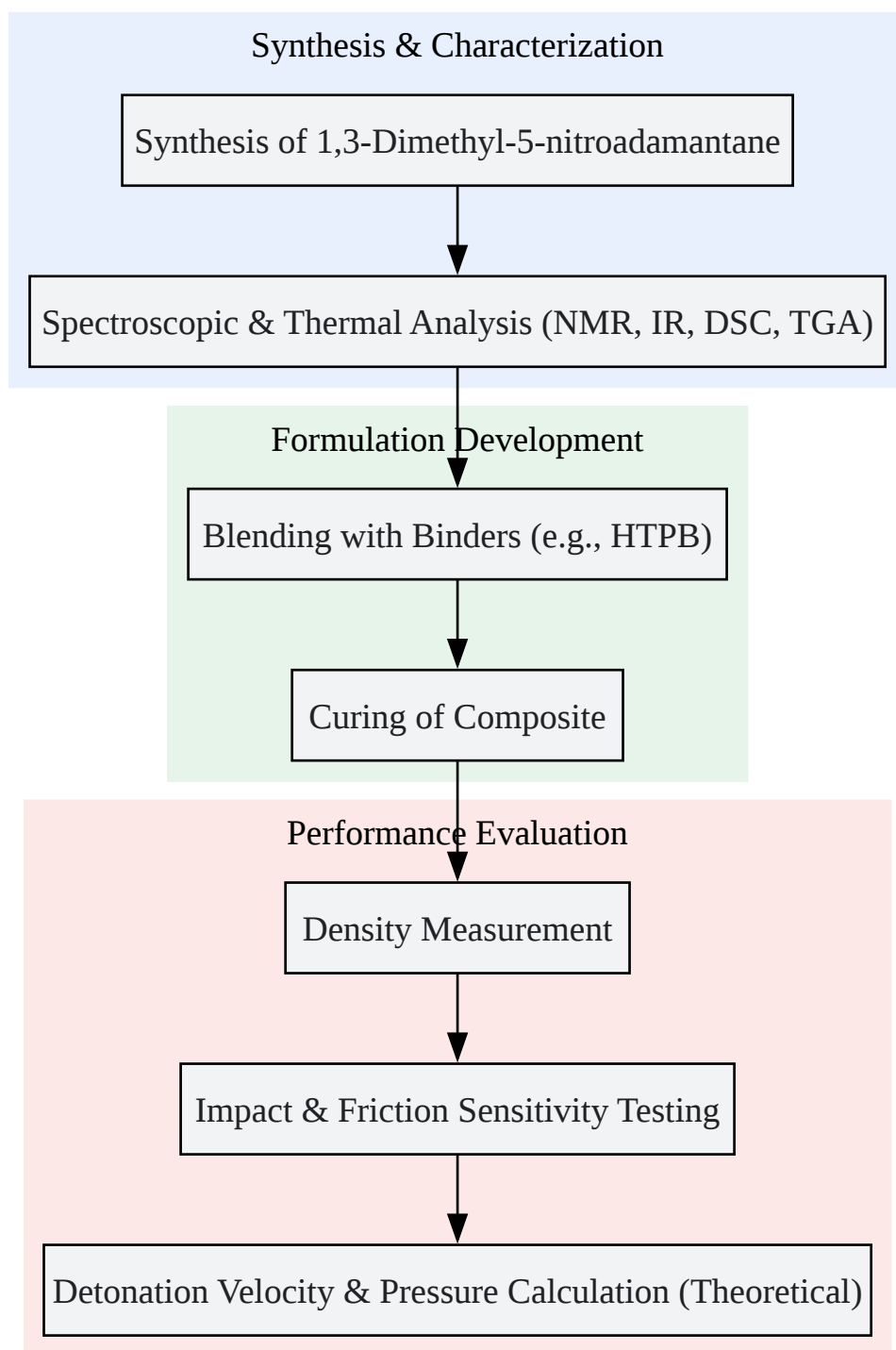
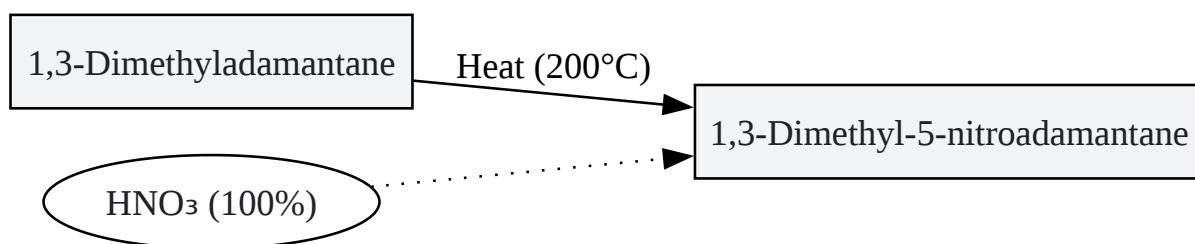
A thorough understanding of the fundamental properties of **1,3-Dimethyl-5-nitroadamantane** is critical for its application in material science. The following table summarizes its key physicochemical data.

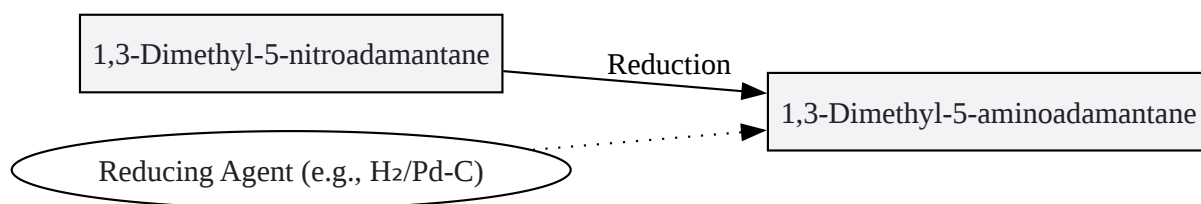
Property	Value	Source
Molecular Formula	C ₁₂ H ₁₉ NO ₂	[3] [4] [5]
Molecular Weight	209.28 g/mol	[3] [4] [5]
Appearance	Colorless oily liquid	[3]
CAS Number	6588-68-7	[3] [4] [5] [6]
Purity	≥95% - 97% (commercially available)	[3] [4] [6]
Storage	Room temperature, dry	[3]

Synthesis of 1,3-Dimethyl-5-nitroadamantane: A Foundational Protocol

The synthesis of **1,3-Dimethyl-5-nitroadamantane** is a crucial first step for its investigation in material science. A common method involves the direct nitration of 1,3-dimethyladamantane. The high reactivity of the tertiary carbon-hydrogen bonds at the bridgehead positions of the adamantane cage makes them susceptible to electrophilic substitution.^[7]

Reaction Scheme





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Sources

- [1. Adamantane - Wikipedia \[en.wikipedia.org\]](#)
- [2. Review on Synthesis of Halogenated Adamantane Derivatives \[energetic-materials.org.cn\]](#)
- [3. 1,3-Dimethyl-5-nitroadamantane \[myskinrecipes.com\]](#)
- [4. chemscene.com \[chemscene.com\]](#)
- [5. 1,3-Dimethyl-5-nitroadamantane | C₁₂H₁₉NO₂ | CID 595939 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. CAS 6588-68-7: 1,3-Dimethyl-5-nitroadamantane | CymitQuimica \[cymitquimica.com\]](#)
- [7. benchchem.com \[benchchem.com\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols: 1,3-Dimethyl-5-nitroadamantane in Advanced Material Science]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b196016/docs#application-notes-and-protocols-1-3-dimethyl-5-nitroadamantane-in-advanced-material-science\]](https://www.benchchem.com/product/b196016/docs#application-notes-and-protocols-1-3-dimethyl-5-nitroadamantane-in-advanced-material-science)

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